

An In-depth Technical Guide to the Safe Handling of Dibenzosuberenol

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Compound of Interest

Compound Name: *Dibenzosuberenol*

Cat. No.: *B089108*

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This guide provides comprehensive safety and handling information for **Dibenzosuberenol** (CAS RN: 10354-00-4), tailored for researchers, scientists, and professionals in drug development. The protocols and recommendations herein are synthesized from authoritative safety data sheets and established laboratory safety principles to ensure a self-validating system of protection.

Section 1: Chemical Identification and Properties

Dibenzosuberenol, also known as 5H-Dibenzo[a,d]cyclohepten-5-ol, is a tricyclic organic compound. Its unique structure serves as a foundational scaffold in medicinal chemistry. Understanding its fundamental properties is the first step in establishing safe handling protocols.

Table 1: Chemical Identifiers

Identifier	Value	Source
IUPAC Name	tricyclo[9.4.0.0 ^{3,8}]pentadec- a-1(15),3,5,7,9,11,13- heptaen-2-ol	[1]
Synonyms	Dibenzosuberol, 5H- Dibenzo[a,d]cyclohepten-5-ol	[1] [2] [3]
CAS Number	10354-00-4	[1] [2] [3]
Molecular Formula	C ₁₅ H ₁₂ O	[1] [3] [4]

| Molecular Weight| 208.25 g/mol |[\[1\]](#)[\[3\]](#) |

Table 2: Physical and Chemical Properties | Property | Value | Source | | :--- | :--- | :--- | |
Appearance | White to off-white solid/powder |[\[5\]](#) | | Melting Point | 122.5 - 127 °C |[\[4\]](#)[\[5\]](#) | |
Boiling Point | 401.9 °C (Predicted) |[\[4\]](#) | | Flash Point | 147.6 °C |[\[4\]](#) | | Solubility | Insoluble in
water.[\[5\]](#) Soluble in Chloroform (Sparingly), Methanol (Slightly).[\[4\]](#) | | Vapor Pressure | 3.52E-07
mmHg at 25°C |[\[4\]](#) |

Section 2: Hazard Identification and GHS Classification

Dibenzosuberol is classified as a hazardous substance under OSHA 29 CFR 1910.1200.[\[6\]](#)
The primary hazards are associated with irritation upon direct contact or inhalation of dust
particles.

- GHS Pictograms:
- Signal Word:Warning
- Hazard Statements:
 - H315: Causes skin irritation.[\[2\]](#)
 - H319: Causes serious eye irritation.[\[2\]](#)

- H335: May cause respiratory irritation.[2]

Chronic Health Effects: There is insufficient data to assess the carcinogenic or mutagenic potential of **Dibenzosuberol**.^[6] However, it is structurally related to polycyclic aromatic hydrocarbons (PAHs), some of which are identified as potential carcinogens.^[6] Long-term exposure to high concentrations of its dust may lead to changes in lung function (pneumoconiosis).^[6]

Physical Hazards: As a combustible solid, **Dibenzosuberol** dust can form explosive mixtures with air in confined spaces.^[6] Fine dust clouds generated during handling or grinding present a significant fire or explosion hazard if an ignition source is present.^[6]

Section 3: First-Aid Measures

Immediate and appropriate first aid is critical to mitigate exposure effects. The following protocols are based on established safety data.^{[2][5]}

- Eye Contact: Immediately flush eyes with plenty of running water for at least 15 minutes, holding the eyelids open.^[2] If eye irritation persists, seek immediate medical advice/attention.^[2]
- Skin Contact: Remove any contaminated clothing immediately.^[2] Wash the affected skin area with plenty of soap and water for at least 15 minutes.^[2] If skin irritation occurs, get medical advice.^[2]
- Inhalation: Move the affected person to fresh air and keep them at rest in a position comfortable for breathing.^[2] If breathing is difficult, administer oxygen. If not breathing, give artificial respiration.^[2] Seek medical attention if irritation or discomfort persists.^[6]
- Ingestion: Do NOT induce vomiting.^[2] Rinse the mouth with water and then drink plenty of water.^[5] Never give anything by mouth to an unconscious person.^[2] Obtain medical aid immediately.^[2]

Section 4: Fire-Fighting Measures

The primary fire hazard associated with **Dibenzosuberol** is its nature as a combustible solid, especially when in powdered form.

- Suitable Extinguishing Media: Use water spray, dry chemical powder, alcohol-resistant foam, or carbon dioxide (CO₂).[\[2\]](#)[\[6\]](#)
- Specific Hazards Arising from the Chemical: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide (CO) and carbon dioxide (CO₂).[\[5\]](#)
[\[7\]](#) As a powder, it can form dust clouds that may explode if ignited.[\[6\]](#)
- Fire-Fighting Protective Equipment: In any fire involving this chemical, firefighters must wear a NIOSH-approved self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand mode, along with full protective gear to prevent skin and eye contact.[\[2\]](#)[\[5\]](#)[\[7\]](#)

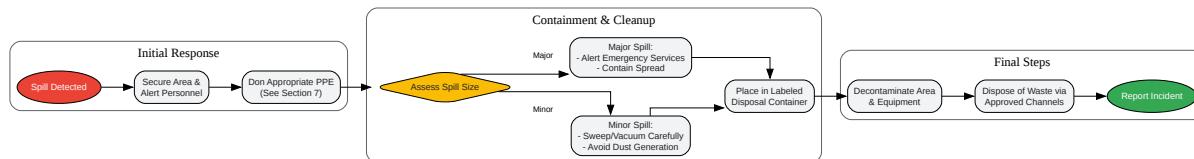
Section 5: Accidental Release Measures

A systematic approach is required to manage spills safely, protecting both personnel and the environment.

Core Principle: Avoid generating dust at all costs.

- Personal Precautions:
 - Evacuate unnecessary personnel from the area.
 - Ensure adequate ventilation.
 - Wear appropriate personal protective equipment (PPE) as detailed in Section 7, including respiratory protection, chemical-resistant gloves, and safety goggles.[\[8\]](#)
 - Avoid breathing dust and prevent contact with skin and eyes.[\[6\]](#)
- Containment and Clean-up:
 - Minor Spills: Carefully sweep up or vacuum the spilled solid.[\[2\]](#) Use a dust suppressant if necessary. Place the material into a suitable, labeled disposal container.[\[2\]](#)
 - Major Spills: Alert emergency responders and advise them of the hazard's location and nature.[\[6\]](#) Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains or waterways.[\[2\]](#)

- Environmental Precautions: The material should not be released into the environment.[5]



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Caption: Workflow for responding to a **Dibenzosuberenol** spill.

Section 6: Handling and Storage

Proactive measures during handling and storage are essential to prevent exposure and maintain chemical integrity.

- Safe Handling:
 - Avoid all personal contact, including inhalation of dust.[6]
 - Use only in a well-ventilated area, preferably within a chemical fume hood.[2]
 - Wear suitable protective clothing, gloves, and eye/face protection.[2]
 - Wash hands and any exposed skin thoroughly after handling.[2]
 - Empty containers may contain residual dust and pose an explosion hazard; do not cut, drill, grind, or weld them.[6]
- Storage Requirements:

- Store in original, tightly sealed containers.[6]
- Keep in a dry, cool, and well-ventilated place.[7]
- Store at room temperature.[6]
- Store away from incompatible materials, particularly strong oxidizing agents.[7]

Section 7: Exposure Controls & Personal Protective Equipment (PPE)

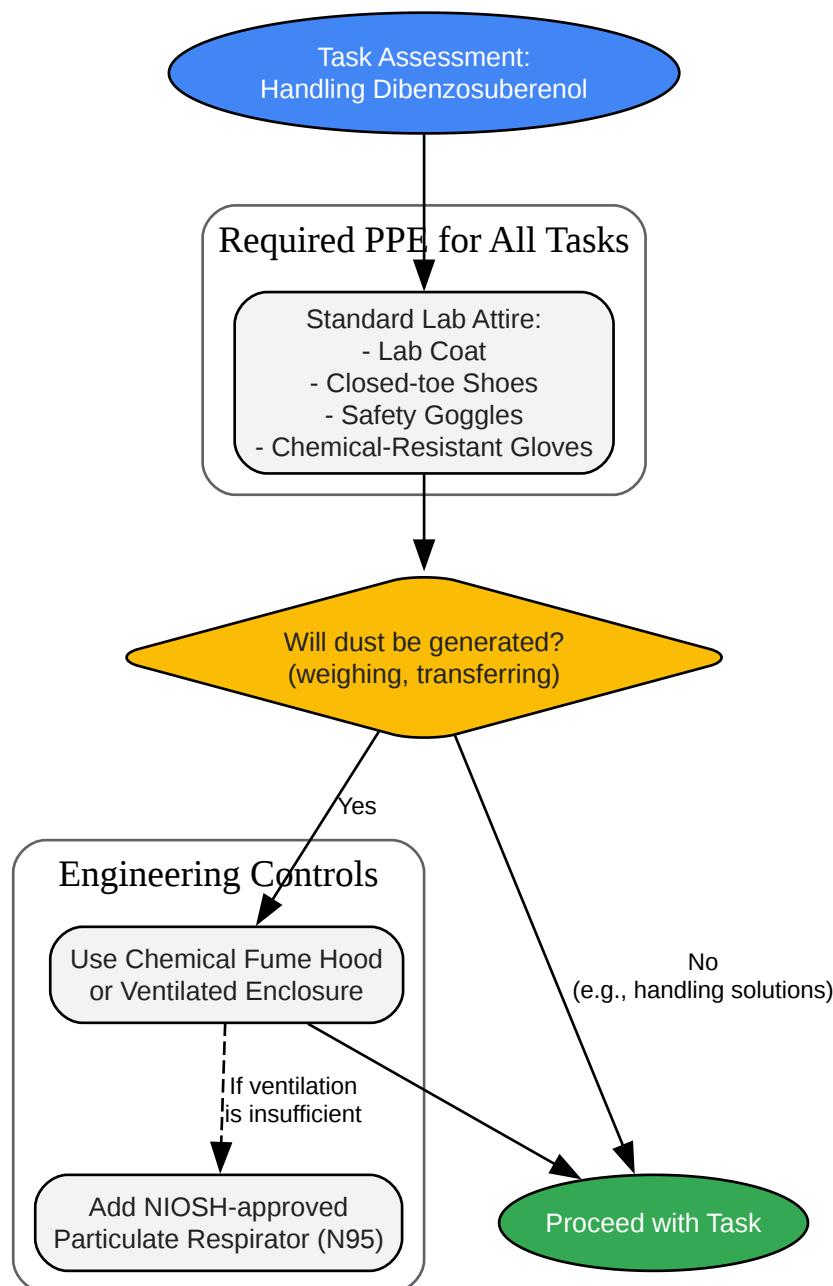
A multi-layered approach to exposure control, combining engineering solutions with appropriate PPE, is mandatory.

- Engineering Controls:
 - Work should be conducted in a well-ventilated laboratory.
 - For procedures that may generate dust (e.g., weighing, transferring solids), a chemical fume hood or a ventilated balance enclosure is required.
 - Ensure eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[9]

Table 3: Personal Protective Equipment (PPE) Recommendations

Protection Type	Specification	Rationale and Source
Eye/Face	Chemical safety goggles or a face shield.	Required to prevent eye contact and serious irritation (H319). Standard safety glasses are insufficient.[2][7]
Skin	Chemically resistant gloves (e.g., nitrile rubber). Long-sleeved lab coat.	Prevents skin contact and irritation (H315). Always inspect gloves for tears or holes before use and wash hands thoroughly after removal.[2][6]

| Respiratory | Not required under normal conditions with adequate engineering controls.[5] A NIOSH-approved N95 particulate respirator is recommended if dust is generated and ventilation is inadequate. | Protects against respiratory tract irritation from dust inhalation (H335). The level of respiratory protection should be determined by a workplace hazard assessment.[2][6] |



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Caption: Decision flowchart for selecting appropriate PPE.

Section 8: Stability and Reactivity

- Reactivity: No hazardous reactions are expected under normal processing.[\[10\]](#)

- Chemical Stability: The material is stable under normal ambient and anticipated storage and handling conditions of temperature and pressure.[11]
- Conditions to Avoid: Incompatible products, excess heat, and the formation of dust.[10]
- Incompatible Materials: Strong oxidizing agents (e.g., nitrates, oxidizing acids, chlorine bleaches) as ignition may result.[6][7]
- Hazardous Decomposition Products: Under fire conditions, thermal decomposition can produce carbon monoxide (CO) and carbon dioxide (CO₂).[5][7][10]

Section 9: Toxicological Information

The toxicological properties of **Dibenzosuberenol** have not been fully investigated.[9] The hazard classifications are based on its irritant properties and structural alerts.

- Acute Toxicity: No acute toxicity information is available for this product.[5][11] It is not classified as "harmful by ingestion" due to a lack of animal or human evidence.[6]
- Skin Corrosion/Irritation: Classified as causing skin irritation.[2] Direct contact may cause redness and discomfort. Open cuts or abraded skin should not be exposed to this material. [6]
- Serious Eye Damage/Irritation: Classified as causing serious eye irritation.[2] Direct contact may cause transient discomfort, tearing, or conjunctival redness.[6]
- Respiratory Irritation: Inhalation of dust may cause respiratory tract irritation.[2][6]

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